

# GOT1 Inhibitor-1: Application Notes and Protocols for In Vitro Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GOT1 inhibitor-1

Cat. No.: B3281339

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## Introduction

Glutamic-oxaloacetic transaminase 1 (GOT1), a cytosolic aspartate aminotransferase, is a pivotal enzyme in cellular metabolism, playing a crucial role in amino acid biosynthesis and the malate-aspartate shuttle.[1] In certain cancer cells, notably pancreatic ductal adenocarcinoma (PDAC), GOT1 is a key component of a non-canonical metabolic pathway that supports redox homeostasis and proliferation.[2] This pathway allows cancer cells to utilize glutamine to generate NADPH, thereby counteracting oxidative stress.[2] Inhibition of GOT1 disrupts this metabolic balance, leading to increased reactive oxygen species (ROS) and reduced cancer cell viability, making it an attractive target for cancer therapy.[3][4]

**GOT1 inhibitor-1** is a novel, potent, and non-covalent small molecule inhibitor of GOT1.[5] This document provides detailed protocols for the in vitro application of **GOT1 inhibitor-1**, including enzymatic assays, cell-based assays, and metabolic analyses.

## Product Information

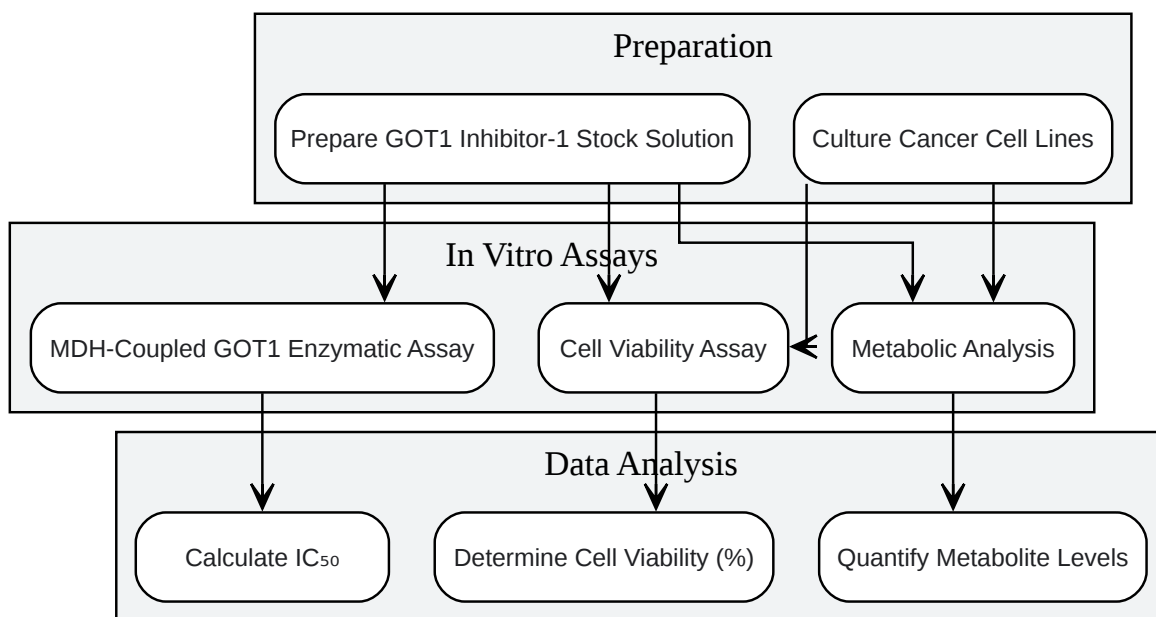
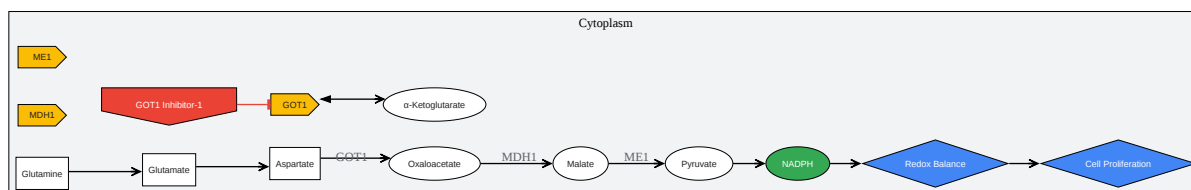
| Parameter         | Value  | Reference |
|-------------------|--|-----------|
| Synonyms          | GOT1 inhibitor 2c  | [5]       |
| CAS Number        | 732973-87-4  | [6]       |
| Molecular Formula | C <sub>19</sub> H <sub>19</sub> ClN <sub>4</sub> O   | [6]       |
| Molecular Weight  | 354.83 g/mol   | [6]       |
| IC <sub>50</sub>  | 8.2 μM (in MDH coupled GOT1 enzymatic assay)   | [5][6]    |
| Solubility        | DMSO: ≥ 120 mg/mL (≥ 338.19 mM)  | [5]       |
| Storage           | Store powder at -20°C. Stock solutions can be stored at -20°C for up to 1 month or -80°C for up to 6 months. | [6]       |

## Data Presentation

Table 1: In Vitro Activity of **GOT1 Inhibitor-1**

| Assay                            | Description   | IC <sub>50</sub> (μM) |
|----------------------------------|---|-----------------------|
| MDH Coupled GOT1 Enzymatic Assay | Measures the inhibition of GOT1 enzymatic activity by coupling the production of oxaloacetate to the oxidation of NADH by malate dehydrogenase (MDH). | 8.2                   |

## Signaling Pathway and Experimental Workflow



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## References

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